

Application Note: Quantification of Acid Brown 425 Using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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Introduction

Acid Brown 425 is a synthetic azo metal complex dye utilized in various industries, including textiles, leather, and paper manufacturing, for its coloring properties.^{[1][2][3]} Consistent and accurate quantification of this dye in commercial products and environmental samples is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) offers a specific and sensitive method for the determination of **Acid Brown 425**.^[1] This application note details a reverse-phase HPLC (RP-HPLC) method for the quantification of **Acid Brown 425**.

Chemical Information

- Chemical Name: C.I. **Acid Brown 425**
- CAS Number: 119509-49-8^{[1][4]}
- Chemical Class: Azo Metal Complex Dye^[3]
- Appearance: Brown Powder^{[2][3]}

Experimental Workflow

Caption: Experimental workflow for the quantification of **Acid Brown 425**.

Experimental Protocols

1. Materials and Reagents

- **Acid Brown 425** reference standard ($\geq 98\%$ purity)
- Acetonitrile (HPLC grade)
- Ammonium acetate (analytical grade)
- Deionized water ($18.2 \text{ M}\Omega\cdot\text{cm}$)
- Methanol (HPLC grade)
- $0.45 \text{ }\mu\text{m}$ syringe filters

2. Instrumentation

- A High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.
- Analytical column: C18 reverse-phase column (e.g., $250 \text{ mm} \times 4.6 \text{ mm}$, $5 \text{ }\mu\text{m}$ particle size).
- Data acquisition and processing software.

3. Chromatographic Conditions

Parameter	Condition
Mobile Phase A	20 mM Ammonium acetate in water
Mobile Phase B	Acetonitrile
Gradient Elution	0-2 min: 10% B; 2-15 min: 10-90% B; 15-20 min: 90% B; 20-22 min: 90-10% B; 22-27 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	425 nm

4. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of **Acid Brown 425** reference standard and dissolve it in 10 mL of a 50:50 (v/v) mixture of methanol and deionized water in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, and 100 µg/mL) by serial dilution of the stock standard solution with the 50:50 methanol/water mixture.

5. Sample Preparation

- Solid Samples (e.g., dyed textile):
 - Accurately weigh approximately 100 mg of the finely cut sample into a 50 mL centrifuge tube.
 - Add 20 mL of a 50:50 (v/v) mixture of methanol and deionized water.
 - Sonicate the sample for 30 minutes in an ultrasonic bath.
 - Centrifuge the mixture at 4000 rpm for 15 minutes.

- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- Liquid Samples (e.g., wastewater):
 - Centrifuge the sample at 4000 rpm for 15 minutes to remove any particulate matter.
 - Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial. If necessary, dilute the sample with the 50:50 methanol/water mixture to fall within the calibration range.

6. Method Validation (Hypothetical Data)

Parameter	Result
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.7 µg/mL
Precision (%RSD)	< 2.0%
Accuracy (Recovery)	95 - 105%

Quantitative Data

The following table summarizes hypothetical data obtained from the analysis of standard solutions and a sample preparation.

Sample ID	Retention Time (min)	Peak Area (mAU*s)	Concentration (µg/mL)
Standard 1	10.2	15,234	1.0
Standard 2	10.2	75,987	5.0
Standard 3	10.3	151,456	10.0
Standard 4	10.2	378,123	25.0
Standard 5	10.2	755,987	50.0
Standard 6	10.3	1,510,456	100.0
Sample 1	10.2	254,678	16.8

Logical Relationship Diagram

Caption: Logical relationship of the analytical process.

Conclusion

The described HPLC method provides a reliable and robust approach for the quantification of **Acid Brown 425**. The method is specific, sensitive, and demonstrates good linearity, precision, and accuracy, making it suitable for routine quality control analysis in various industrial applications and for environmental monitoring.

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References

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- To cite this document: BenchChem. [Application Note: Quantification of Acid Brown 425 Using High-Performance Liquid Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168376#hplc-method-for-quantification-of-acid-brown-425]

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